

Synergistic Toxicity of (+)-Intermedine with Lycopsamine: A Comparative Analysis

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Compound of Interest

Compound Name: (+)-Intermedine

Cat. No.: B085719

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This guide provides a comparative analysis of the cytotoxic effects of the pyrrolizidine alkaloid **(+)-Intermedine**, both individually and in combination with its structural isomer, Lycopsamine. The data presented herein, derived from in vitro studies on human hepatocytes, highlights a significant synergistic increase in toxicity when these compounds are combined. This information is crucial for risk assessment and understanding the mechanistic basis of pyrrolizidine alkaloid-induced hepatotoxicity.

Comparative Cytotoxicity Data

The synergistic toxic effects of **(+)-Intermedine** and Lycopsamine have been demonstrated through various in vitro assays on human hepatocyte (HepD) cell lines. The combination of these two compounds leads to a more pronounced decrease in cell viability, proliferation, and migration, along with a significant increase in apoptosis compared to treatment with **(+)-Intermedine** alone.

Table 1: Comparative Effects on Cell Viability

Treatment Group	Concentration (µg/mL)	Cell Viability (%)
(+)-Intermedine (Im)	75	48.8% [1]
100	24.9% [1]	
Lycopsamine (La)	75	47.0% [1]
100	23.5% [1]	
Im + La Mixture	75	32.9% [1]
100	19.3% [1]	

Table 2: Comparative Effects on Cell Migration (Wound Healing Assay)

Treatment Group	Concentration (µg/mL)	Wound Healing Rate (%)
Control	0	100%
Im + La Mixture	75	6.7% [1]
100	0% (Complete loss of migration) [1]	

Table 3: Comparative Effects on Apoptosis (Flow Cytometry)

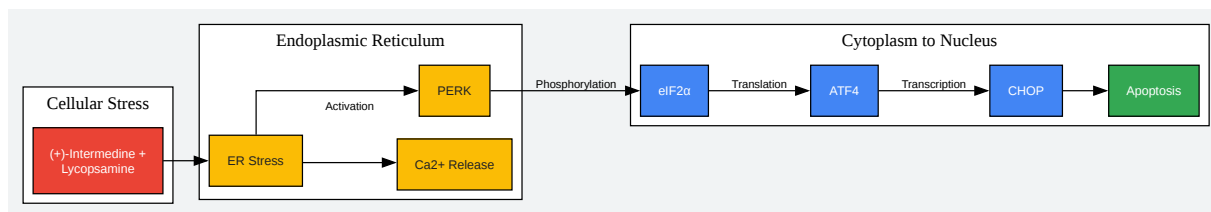
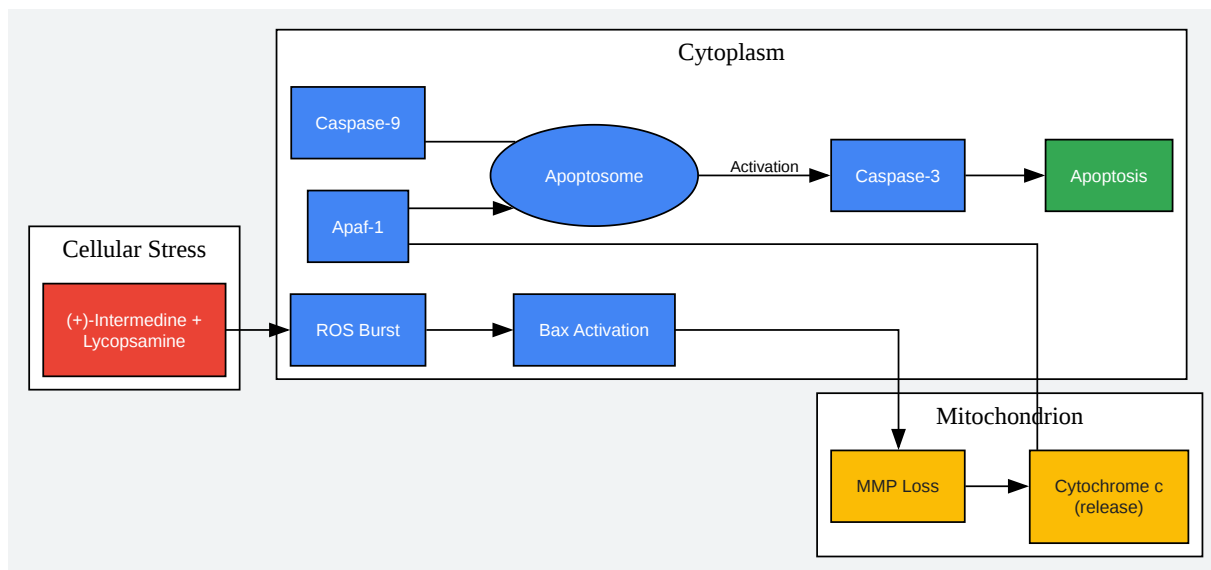
Treatment Group	Concentration (µg/mL)	Apoptotic Rate (%)
Control	0	7.2% [1]
Im + La Mixture	20	32.7% [1]
50	40.7% [1]	
75	91.1% [1]	
100	99.1% [1]	

Signaling Pathways of Synergistic Toxicity

The enhanced toxicity of the **(+)-Intermedine** and Lycopsamine mixture is attributed to the simultaneous activation of multiple cell death pathways. The primary mechanisms involve mitochondria-mediated apoptosis and endoplasmic reticulum (ER) stress.

Mitochondria-Mediated Apoptosis

Both **(+)-Intermedine** alone and in combination with Lycopsamine induce apoptosis through the mitochondrial pathway. This process is characterized by an increase in intracellular reactive oxygen species (ROS), a change in the mitochondrial membrane potential, and the release of cytochrome c. Cytochrome c then activates a caspase cascade, leading to programmed cell death.



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References

- 1. Combined Hepatotoxicity and Toxicity Mechanism of Intermedine and Lycopsamine - PMC [pmc.ncbi.nlm.nih.gov]
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